

Piperonylnitrile: A Comparative Guide to a Versatile Synthetic Precursor

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Compound of Interest

Compound Name: Piperonylnitrile

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In the landscape of synthetic chemistry, the selection of an appropriate precursor is a critical decision that influences reaction efficiency, yield, cost, and the impurity profile of the final product. This guide provides a comprehensive comparison of **piperonylnitrile** with its common alternatives—piperonal, safrole, and isosafrole—as synthetic precursors. The information presented herein is intended to assist researchers in making informed decisions for their synthetic strategies.

Physicochemical Properties: A Head-to-Head Comparison

A thorough understanding of the physical and chemical properties of a precursor is fundamental to designing and optimizing a synthetic route. The following table summarizes the key physicochemical properties of **piperonylnitrile** and its alternatives.

Property	Piperonylnitrile	Piperonal (Heliotropin)	Safrole	Isosafrole
CAS Number	4421-09-4[1][2][3]	120-57-0[4][5]	94-59-7[6]	120-58-1[7]
Molecular Formula	C ₈ H ₅ NO ₂ [2][3]	C ₈ H ₆ O ₃ [5]	C ₁₀ H ₁₀ O ₂	C ₁₀ H ₁₀ O ₂ [7]
Molecular Weight	147.13 g/mol [2][3]	150.13 g/mol [5]	162.19 g/mol	162.19 g/mol [7]
Appearance	White to beige crystalline powder or needles[2]	White crystalline solid[5]	Colorless or slightly yellow oily liquid	Colorless to pale yellow liquid[8]
Melting Point	91-95 °C[2]	35-39 °C	11 °C	-
Boiling Point	~257 °C	263 °C[9]	232-234 °C	253 °C
Solubility	Soluble in dichloromethane, ethyl acetate, methanol	Slightly soluble in water; soluble in alcohol, ether	Insoluble in water; soluble in alcohol, ether, chloroform	Insoluble in water; soluble in organic solvents

Cost Analysis and Supplier Landscape

The cost and availability of precursors are significant factors in the planning of any synthesis. The following table provides an estimated price range for **piperonylnitrile** and its alternatives, based on publicly available data from various chemical suppliers. It is important to note that prices can fluctuate based on purity, quantity, and supplier.

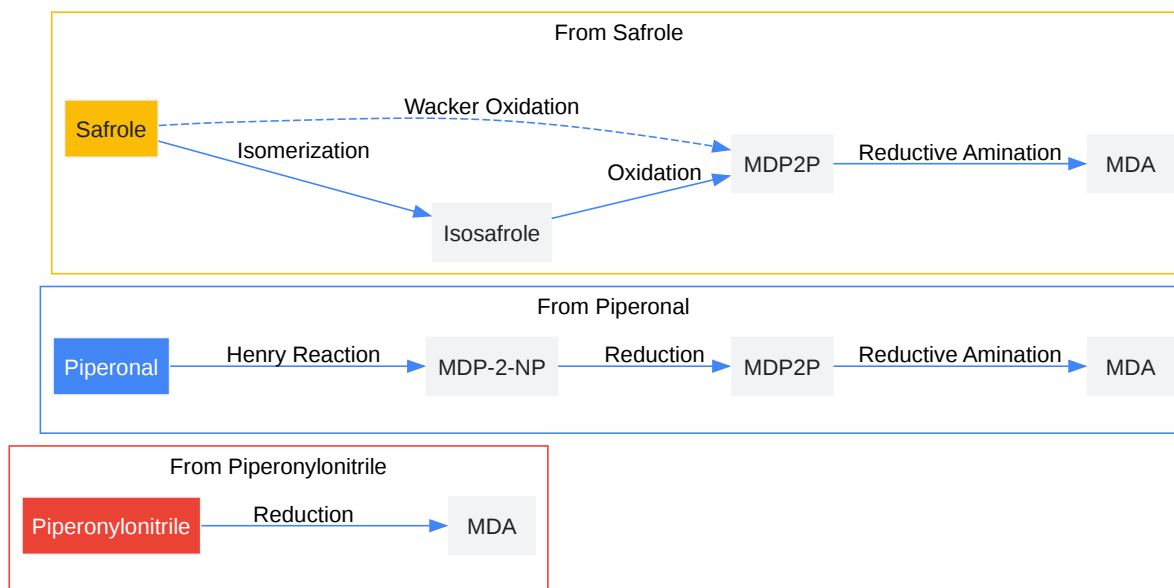
Precursor	Price Range (per kg)	Key Suppliers
Piperonylnitrile	\$10 - \$1000[1][10][11]	Conier Chem & Pharma, Shanghai Worldyang Chemical, P.C. Chem India[3] [10][11]
Piperonal	\$50 - \$9500[5][12][13]	Chemicopro, Taj Pharmaceuticals, Vigon International[4][12][14][15]
Safrole	Varies (highly regulated)	HANWHA CHEMICAL, Taj Pharmaceuticals, US Biological Life Sciences[6][16]
Isosafrole	~\$100 (for smaller quantities) [7]	A B Enterprises, Cayman Chemical, HANWHA CHEMICAL[7][17][18]

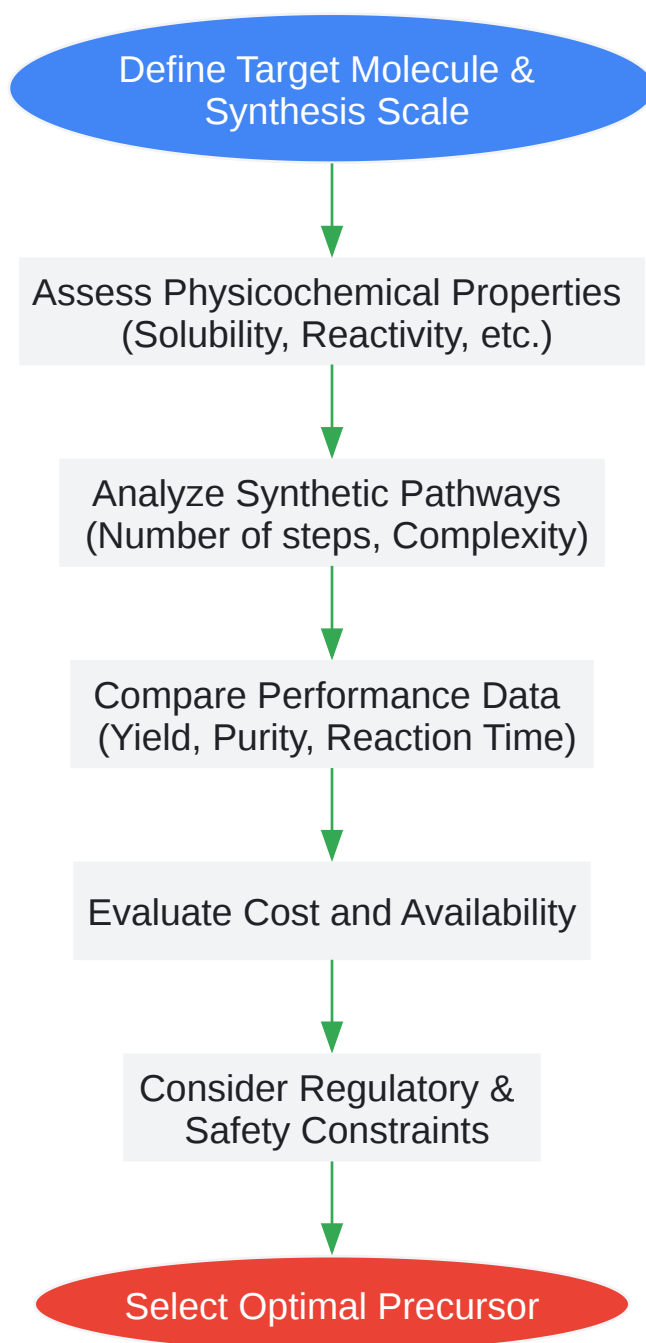
Note: The sale of safrole and isosafrole is highly regulated in many jurisdictions due to their use in clandestine chemistry.[19]

Synthetic Pathways and Methodologies

The choice of precursor dictates the synthetic route to a target molecule. This section outlines common synthetic pathways starting from **piperonylnitrile** and its alternatives, with a focus on the synthesis of 3,4-Methylenedioxyamphetamine (MDA) as a representative target molecule.

Diagram of Comparative Synthesis Routes





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